

# preparation of (+)-menthofuran oxime acetate intermediate

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## Compound Focus: (+)-Menthofuran

CAS No.: 17957-94-7

Cat. No.: S584990

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## Chemical Background of (+)-Menthofuran

**(+)-Menthofuran** is a monoterpene found in various mint oils, such as peppermint and pennyroyal [1] [2] [3]. It is also a known metabolite of pulegone and is significant in biosynthetic and toxicological studies [1] [4].

The table below summarizes its key identifiers:

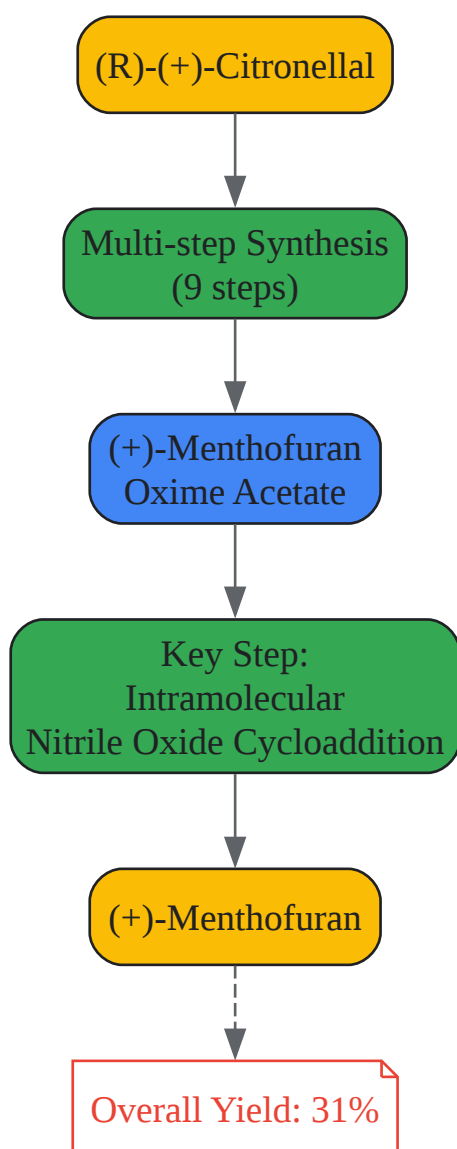
Property	Description
IUPAC Name	3,6-Dimethyl-4,5,6,7-tetrahydro-1-benzofuran [2]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O [2]
Molecular Weight	150.22 g/mol [2] [5]
Boiling Point	204-206 °C [5]
Appearance	Colorless to pale yellow liquid [5]
Odor	Fresh, herbal, and minty [5]

## Synthetic Route and the Oxime Acetate Intermediate

The search results confirm that "(+)-menthofuran oxime acetate" is a known chemical intermediate. One published synthesis uses (R)-(+)-citronellal as the starting material [1].

In this synthesis, the oxime acetate is a key precursor for constructing the furan ring via an **intramolecular nitrile oxide cycloaddition** reaction [1]. The overall pathway proceeds through multiple steps to finally yield (+)-menthofuran, with the entire process achieving a 31% yield [1].

The following diagram outlines the logical relationship of this synthetic strategy:



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## Application Notes & Protocol Gaps

While the general pathway is established, the search results lack the specific details required for a laboratory protocol. The table below summarizes the available information and critical gaps for preparing the oxime acetate intermediate.

Aspect	Status from Search Results	Details & Gaps
Starting Material	Identified	(R)-(+)-Citronellal [1].
Final Product	Confirmed	(+)-Menthofuran [1].
Key Intermediate	Named	"(+)-menthofuran oxime acetate" [1].
Critical Reaction	Named	Intramolecular nitrile oxide cycloaddition [1].
Overall Yield	Provided	31% over nine steps from (R)-(+)-citronellal [1].
Detailed Procedure	Missing	Specific reagents, reaction conditions (temperature, time, atmosphere), workup, and purification methods for the oxime acetate are not described.
Analytical Data	Missing	No NMR (Nuclear Magnetic Resonance), IR (Infrared Spectroscopy), or MS (Mass Spectrometry) data provided for the intermediate.

## Suggested Path for Further Research

To obtain the detailed experimental protocol you need, I suggest the following steps:

- Retrieve the Original Publication:** The synthesis is cited in a 2007 article in the journal *Tetrahedron* [1]. Accessing this primary literature is the most direct path to finding the full experimental section. The reference is: *Eder J. Lenardão, ... Raquel G. Jacob, Tetrahedron, 2007.*

- **Refine Your Search:** Use the specific reaction name "intramolecular nitrile oxide cycloaddition" along with "(R)-citronellal" or "menthofuran synthesis" as search terms in scientific databases like SciFinder, Reaxys, or Web of Science.
- **Consult Related Patents:** The search results include a patent on menthofuran synthesis [6]. While it may not contain the oxime acetate route, it can provide useful general procedures for handling and purifying similar terpenoid intermediates.

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## References

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